

Troubleshooting weak or no signal in ATP-Red 1 staining

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Compound of Interest

Compound Name: ATP-Red 1

Cat. No.: B560525

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Technical Support Center: ATP-Red 1 Staining

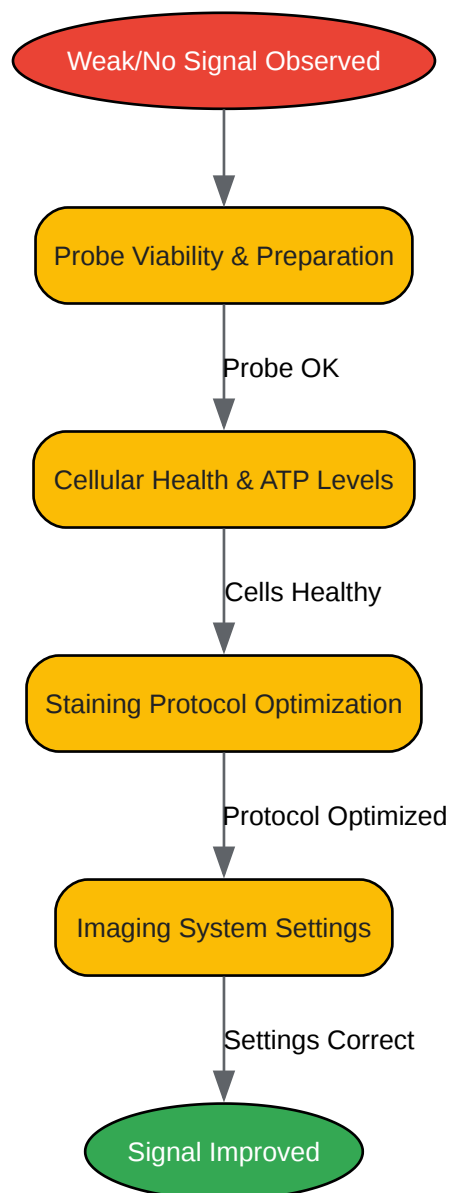
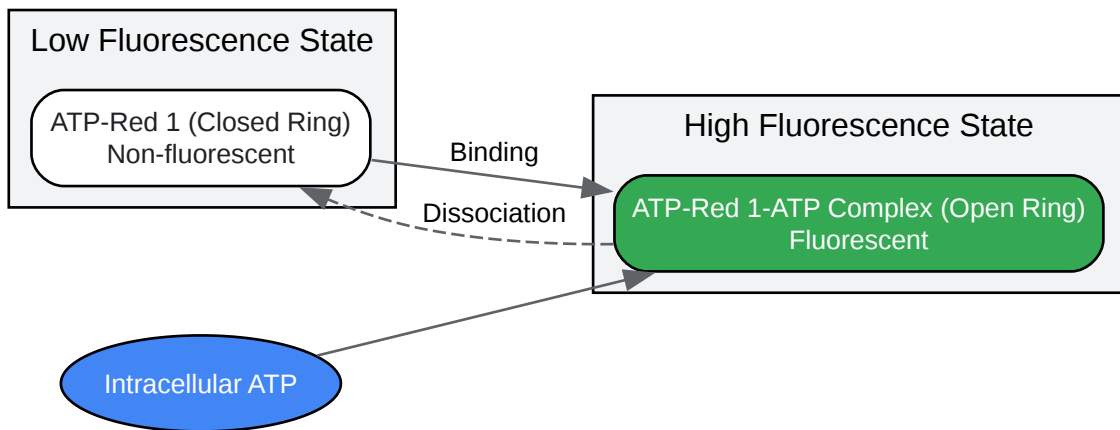
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **ATP-Red 1** staining. The information is presented in a question-and-answer format to directly address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **ATP-Red 1** and how does it work?

ATP-Red 1 is a fluorescent probe with good membrane permeability that is used to selectively and rapidly detect intracellular ATP concentrations in living cells.[1][2] The probe is designed to be non-fluorescent in its closed-ring state. In the presence of ATP, the probe undergoes a conformational change, opening the ring structure and resulting in a significant increase in fluorescence. This interaction is believed to involve a multi-site binding mechanism with the amine, phosphate, and ribose groups of the ATP molecule.[3][4] **ATP-Red 1** predominantly localizes within the mitochondria, likely due to the high concentration of ATP in this organelle.[5]

Diagram: Mechanism of **ATP-Red 1** Fluorescence



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